

# EIPA stock solution preparation and storage

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## Compound Focus: Eipa

CAS No.: 1154-25-2

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## EIPA Stock Solution Preparation & Storage

The table below consolidates the standard protocols for preparing and storing **EIPA** stock solutions from multiple supplier datasets.

Parameter	Specifications
Molecular Weight	299.76 g/mol (Freebase) [1] [2] [3] / 336.22 g/mol (Hydrochloride salt) [4]
Purity	≥98% to 99.98% (Batch-dependent) [1] [2] [3]
Recommended Solvent	<b>DMSO</b> (Moisture-absorbing DMSO reduces solubility; use fresh DMSO for best results) [4] [2].
Solubility in DMSO	~60 mg/mL (~200 mM, Freebase) [2] / 130 mg/mL (386.65 mM, Hydrochloride) [4] / 135 mg/mL (450.36 mM, Freebase, sonication recommended) [3].
Stock Solution Concentration	A 10-100 mM concentration in DMSO is commonly used for <i>in vitro</i> studies.
Long-Term Storage	<b>-20°C</b> for the powder (up to 3 years) [2] [3]. <b>-80°C</b> for stock solutions in DMSO (6 months to 1 year) [4] [3].
Short-Term Storage	<b>+4°C</b> (for powder) [1].

| **Critical Handling Notes** | 1. **Protect from moisture.** [3] 2. **Sealed storage.** [4] 3. **Aliquot stock solutions** to avoid repeated freeze-thaw cycles [4]. |

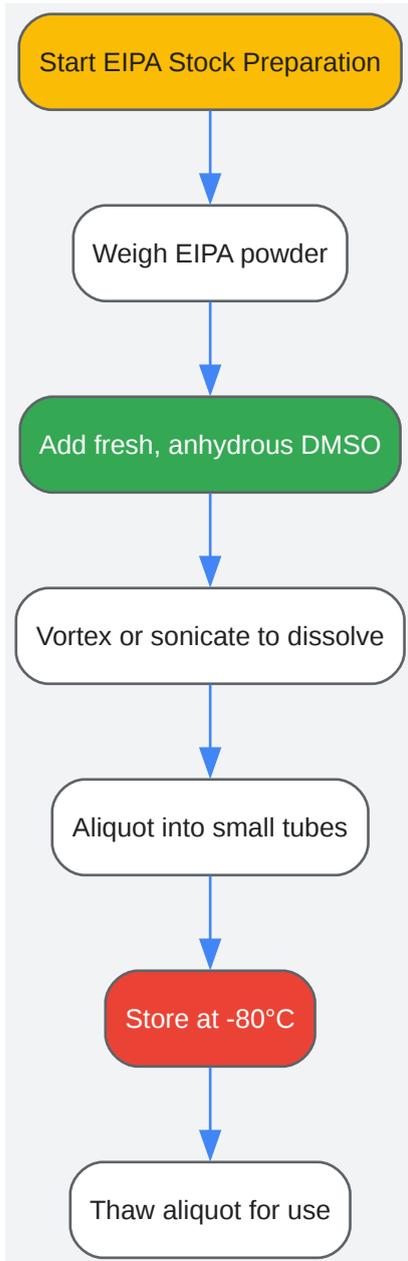
## Experimental Protocols for EIPA Application

The following table outlines specific methodologies for using **EIPA** in key experimental models, based on cited literature.

Experimental Model	EIPA Concentration & Form	Incubation Time	Key Findings / Purpose	Citation
<b>TRPP3 Channel Inhibition</b> ( <i>X. laevis</i> oocytes)	100 µM (from DMSO stock)	30 minutes	Suppressed TRPP3-mediated Ca <sup>2+</sup> uptake [4].	[4]
<b>Macropinocytosis Inhibition</b> (HT-29 & MIA PaCa-2 cells)	20 µM (from DMSO stock)	2 hours	Blocked macropinocytosis-mediated uptake [4].	[4]
<b>Autophagy Enhancement</b> (IEC-18 cells)	300 µM (from DMSO stock)	6 hours	Enhanced autophagy via NHE3 inhibition [4].	[4]
<b>Cell Proliferation Assay</b> (MKN28 cells)	5-100 µM (from DMSO stock)	48 hours	Suppressed proliferation dose-dependently [4] [3].	[4] [3]
*In Vivo Anti-inflammatory* (Mouse air pouch model)	10 mg/kg (Oral administration in formulation)	Single dose	Inhibited LPS-induced leukocyte infiltration [4].	[4]
*In Vivo Xenograft Study* (BALB/c mice)	10 mg/kg (Intraperitoneal injection in formulation)	See protocol	Assayed macropinocytosis in tumors [3].	[3]

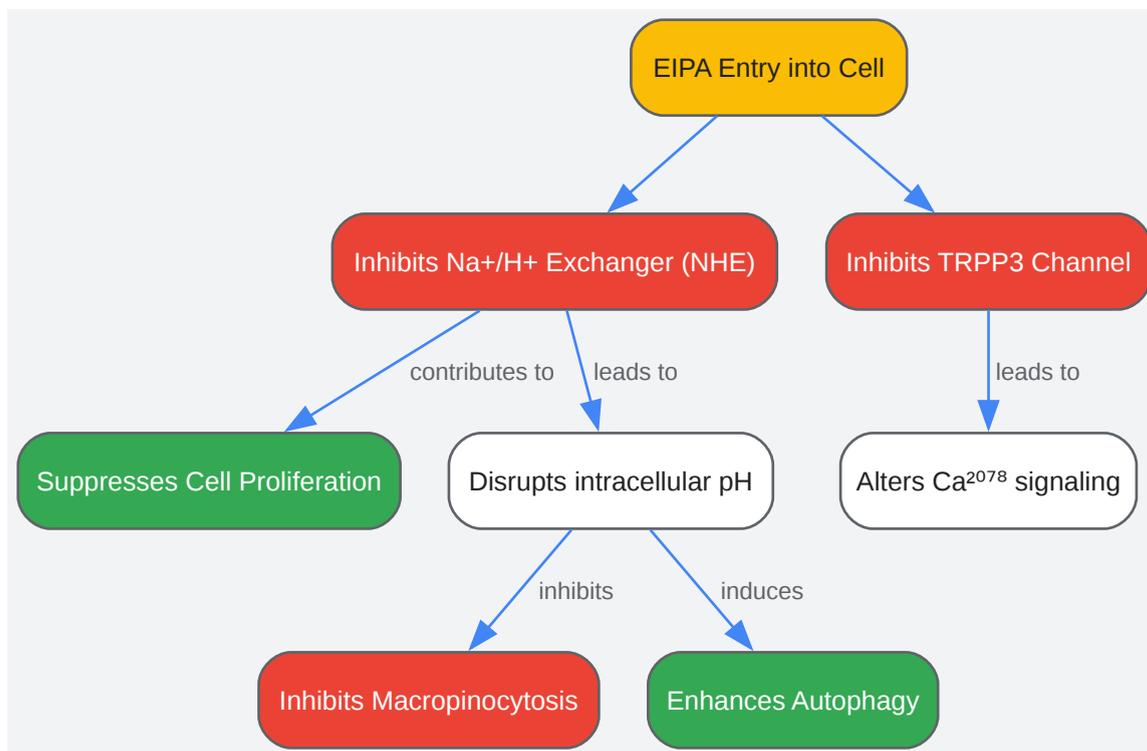
## Workflow and Mechanism of Action

The diagram below illustrates the general workflow for preparing **EIPA** for *in vitro* experiments.



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**EIPA** is a multi-target inhibitor, and its primary mechanisms of action in cellular experiments are summarized in the diagram below.



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## Key Considerations for Experimental Design

- **Solvent Control:** Always include a DMSO vehicle control in your experiments. The final DMSO concentration in cell culture media should typically be kept below 0.1-0.5% to avoid cytotoxicity.
- **In Vivo Formulations:** For animal studies, **EIPA** is not administered in pure DMSO. Standard formulations use a mixture such as **5% DMSO, 40% PEG300, 5% Tween 80, and 50% saline** [2] [3]. These formulations should be prepared fresh and used immediately for optimal results.
- **Batch-Specific Data:** Always consult the **Certificate of Analysis (CoA)** for your specific batch of **EIPA** for exact purity, molecular weight, and storage recommendations [1].

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## References

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2. EIPA | Sodium Channel inhibitor | Mechanism | Concentration [selleckchem.com]
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